

Application Note: 6-Chloro-7-methylchromone in Pharmaceutical Synthesis[1][2][3]

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Compound of Interest

Compound Name: 6-Chloro-7-methylchromone

CAS No.: 67029-84-9

Cat. No.: B1630608

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Executive Summary

6-Chloro-7-methylchromone (and its critical derivative, 6-chloro-3-formyl-7-methylchromone) represents a privileged scaffold in medicinal chemistry.[1] The unique substitution pattern—combining a lipophilic methyl group at C7 with an electron-withdrawing chlorine at C6—modulates the electronic properties of the pyran ring, enhancing binding affinity in targets ranging from multidrug resistance (MDR) proteins to bacterial DNA gyrase.

This guide provides a validated technical roadmap for researchers. It moves beyond basic synthesis to detail the Vilsmeier-Haack cyclization (the industry-standard "Gateway" reaction) and downstream functionalization protocols for generating bioactive libraries (Schiff bases, pyrazoles, and chalcones).

Chemical Profile & Structural Logic[2][4]

Property	Specification
IUPAC Name	6-Chloro-7-methyl-4-oxo-4H-1-benzopyran
Key Derivative	6-Chloro-3-formyl-7-methylchromone (CAS: 64481-12-5)
Molecular Weight	194.61 g/mol (Core) / 222.62 g/mol (3-Formyl)
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; sparingly soluble in water
Pharmacophore	Benzopyran-4-one (Chromone)
Key Reactivity	C3: Electrophilic attack / Condensation (Aldehyde handle) C2: Nucleophilic attack (Ring opening/recyclization) C6-Cl: Cross-coupling potential (Suzuki/Buchwald)

Mechanistic Insight: Why this Substitution Pattern?

- C6-Chlorine: Increases metabolic stability (blocking oxidation at the para-position relative to the ether oxygen) and provides a handle for halogen-bonding interactions in protein active sites.
- C7-Methyl: Enhances lipophilicity (), improving membrane permeability—a critical factor for intracellular targets like MDR1 (P-glycoprotein).

Protocol A: The "Gateway" Synthesis (Core Scaffold Construction)

Objective: Synthesize the activated intermediate 6-chloro-3-formyl-7-methylchromone from substituted acetophenone precursors.

Rationale: While the bare chromone can be made via Claisen condensation, the Vilsmeier-Haack reaction is preferred in pharmaceutical contexts because it simultaneously constructs

the pyran ring and installs a reactive C3-formyl group, creating a versatile handle for divergent synthesis.

Reagents & Equipment[7][8]

- Precursor: 2-Hydroxy-5-chloro-4-methylacetophenone (10 mmol)
- Reagent A: Dimethylformamide (DMF) (Dry, 60 mmol)
- Reagent B: Phosphorus Oxychloride (POCl₃) (30 mmol)
- Solvent: Dichloromethane (DCM) or neat DMF
- Equipment: 3-neck round bottom flask, dropping funnel, CaCl₂ drying tube, ice bath.

Step-by-Step Methodology

- Vilsmeier Reagent Formation:
 - Cool dry DMF (15 mL) to 0–5°C in an ice bath.
 - Add POCl₃ (2.8 mL, 30 mmol) dropwise with vigorous stirring. Caution: Exothermic.
 - Stir for 30 minutes until the "Vilsmeier salt" (chloroiminium ion) forms (solution may turn pale yellow/viscous).
- Substrate Addition:
 - Dissolve 2-Hydroxy-5-chloro-4-methylacetophenone (1.99 g, 10 mmol) in minimal DMF (5 mL).
 - Add this solution dropwise to the Vilsmeier reagent, maintaining temperature <10°C.
- Cyclization:

- Remove the ice bath and allow the mixture to reach room temperature.
- Stir for 2 hours, then heat to 60°C for 6–12 hours. Monitor via TLC (30% EtOAc/Hexane).
- Mechanism:[2][3] The reaction proceeds via formylation of the acetyl methyl group, followed by intramolecular cyclization involving the phenol oxygen.
- Work-up:
 - Pour the reaction mixture onto 200 g of crushed ice with vigorous stirring.
 - Allow the hydrolysis of the intermediate enamines to proceed (stir for 1–2 hours). The product will precipitate as a yellow solid.
- Purification:
 - Filter the solid and wash copiously with cold water to remove acidic residues.
 - Recrystallize from Ethanol/DMF (9:1) or Glacial Acetic Acid.
 - Expected Yield: 70–85%.

Protocol B: Pharmaceutical Derivatization (Library Generation)

Objective: Utilize the C3-formyl handle to generate bioactive heterocycles.

Workflow 1: Synthesis of Schiff Bases (Antimicrobial/Antioxidant)

Target: 6-Chloro-7-methyl-3-[(substituted-phenylimino)methyl]chromone

- Reflux: Dissolve 6-chloro-3-formyl-7-methylchromone (1 mmol) and a substituted aniline (1 mmol) in absolute ethanol (20 mL).
- Catalysis: Add 2–3 drops of Glacial Acetic Acid.
- Reaction: Reflux for 4–6 hours.

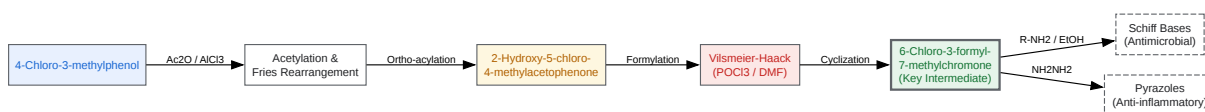
- Isolation: Cool to room temperature. The Schiff base typically crystallizes out. Filter and wash with cold ethanol.
- Validation: Check for the disappearance of the aldehyde peak (CHO) in IR (~1690 cm⁻¹) and appearance of Imine (C=N) (~1620 cm⁻¹).

Workflow 2: Synthesis of Pyrazoles (Anti-inflammatory)

Target: Pyrazole-linked chromone derivatives via Knoevenagel/Heterocyclization.

- Step 1: React the 3-formyl chromone with hydrazine hydrate or phenylhydrazine in ethanol.
- Condition: Reflux for 6 hours.
- Mechanism: Nucleophilic attack at the aldehyde and the C2 position of the chromone ring can occur. Note: Under controlled conditions, the chromone ring remains intact, forming the hydrazone, which can cyclize.

Visualizing the Synthetic Pathway



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Caption: Figure 1. Synthetic workflow from commodity phenols to the high-value 6-chloro-3-formyl-7-methylchromone scaffold and its downstream pharmaceutical derivatives.

Analytical Validation (QC Parameters)

To ensure the integrity of the intermediate before proceeding to library synthesis, verify the following spectral markers:

Technique	Marker	Expected Value / Observation
1H NMR (DMSO-d6)	-CHO (Aldehyde)	Singlet at δ 10.0 – 10.3 ppm (Distinctive deshielded proton)
C2-H (Chromone)	Singlet at δ 8.8 – 9.0 ppm (Characteristic of 3-formylchromones)	
C5-H (Aromatic)	Singlet at δ 8.1 ppm (Para to Cl, deshielded by C=O)	
C8-H (Aromatic)	Singlet at δ 7.6 ppm	
-CH3 (Methyl)	Singlet at δ 2.4 – 2.5 ppm	
IR Spectroscopy	C=O (Aldehyde)	Sharp band at 1690–1700 cm^{-1}
C=O (Pyrone)	Strong band at 1640–1650 cm^{-1}	
C-Cl	Medium band at 700–750 cm^{-1}	

Safety & Handling

- POCI

: Highly corrosive and reacts violently with water. All Vilsmeier-Haack reactions must be performed under anhydrous conditions in a fume hood. Quench with ice slowly.

- Chromone Derivatives: Many are bioactive.^{[1][2][3][4]} Treat the final product as a potential sensitizer and biologically active agent. Use standard PPE (Nitrile gloves, goggles).

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